

Dowfax 2A1 technical data sheet for research applications

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Compound of Interest

Compound Name: Dowfax 2A1

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Dowfax 2A1: A Technical Guide for Research Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Dowfax 2A1**, an anionic surfactant, with a focus on its applications in research and development. This document outlines its core technical specifications, explores its utility in common research methodologies, and provides a detailed experimental protocol for a key application.

Core Technical Data

Dowfax 2A1 is an alkyldiphenyloxide disulfonate, known for its excellent solubility and stability in a wide range of conditions, including acidic, alkaline, and oxidizing environments.^[1] Its chemical structure and properties make it a versatile tool for researchers in various fields.

The quantitative properties of **Dowfax 2A1** are summarized in the table below for easy reference.

Property	Value
Chemical Name	Alkyldiphenyloxide Disulfonate
Synonyms	Disodium Lauryl Phenyl Ether Disulfonate, Sodium Alkyl Diphenyl Oxide Disulfonate
CAS Number	119345-04-9, 7757-82-6
Appearance	Liquid, amber/yellow
Actives	45 wt% in water
pH (10% aq. solution)	8.0 - 10.5
Viscosity (at 25°C)	131.8 - 145 cP
Relative Density (at 25°C)	1.12 - 1.16 g/mL
Boiling Point	100 °C (212 °F)
Freezing Point	4 °C (39 °F)
Solubility in Water	Completely miscible
Surface Tension (1 wt% actives)	34 dynes/cm
Critical Micelle Concentration (in 0.1M NaCl at 25°C)	0.007 g/100g

Research Application: Emulsion Polymerization

A primary application of **Dowfax 2A1** in research is as a surfactant in emulsion polymerization. [1] This process is a type of free-radical polymerization that is widely used to produce a variety of polymers, often in the form of a stable aqueous dispersion known as a latex. Emulsion polymerization is a key technique for synthesizing materials with applications in coatings, adhesives, and even in the formulation of drug delivery vehicles.

In this process, **Dowfax 2A1** acts as an emulsifier, stabilizing droplets of a water-insoluble monomer in a continuous aqueous phase. The surfactant molecules form micelles, which are microscopic aggregates where the polymerization is initiated by a water-soluble initiator. The

resulting polymer chains are contained within these micelles, which grow into larger, stable polymer particles.

The key advantages of using a surfactant like **Dowfax 2A1** in emulsion polymerization include:

- **Excellent Stability:** It maintains its effectiveness in the presence of strong acids, bases, and electrolytes, providing robust performance across a range of reaction conditions.
- **Particle Size Control:** The concentration and type of surfactant can influence the size and size distribution of the resulting polymer particles, a critical parameter in many applications.
- **High Molecular Weight Polymers:** Emulsion polymerization can produce polymers with very high molecular weights at a fast polymerization rate.

Experimental Protocol: Laboratory-Scale Emulsion Polymerization of a Styrene-Butadiene Copolymer

The following is a representative protocol for the synthesis of a styrene-butadiene rubber (SBR) latex using **Dowfax 2A1** as the emulsifier. This protocol is based on the general principles of emulsion polymerization and is intended as a starting point for laboratory research.

Materials:

- Styrene (monomer)
- Butadiene (monomer)
- **Dowfax 2A1** (surfactant)
- Potassium persulfate (initiator)
- tert-Dodecyl mercaptan (chain transfer agent)
- Deionized water (continuous phase)
- Nitrogen gas

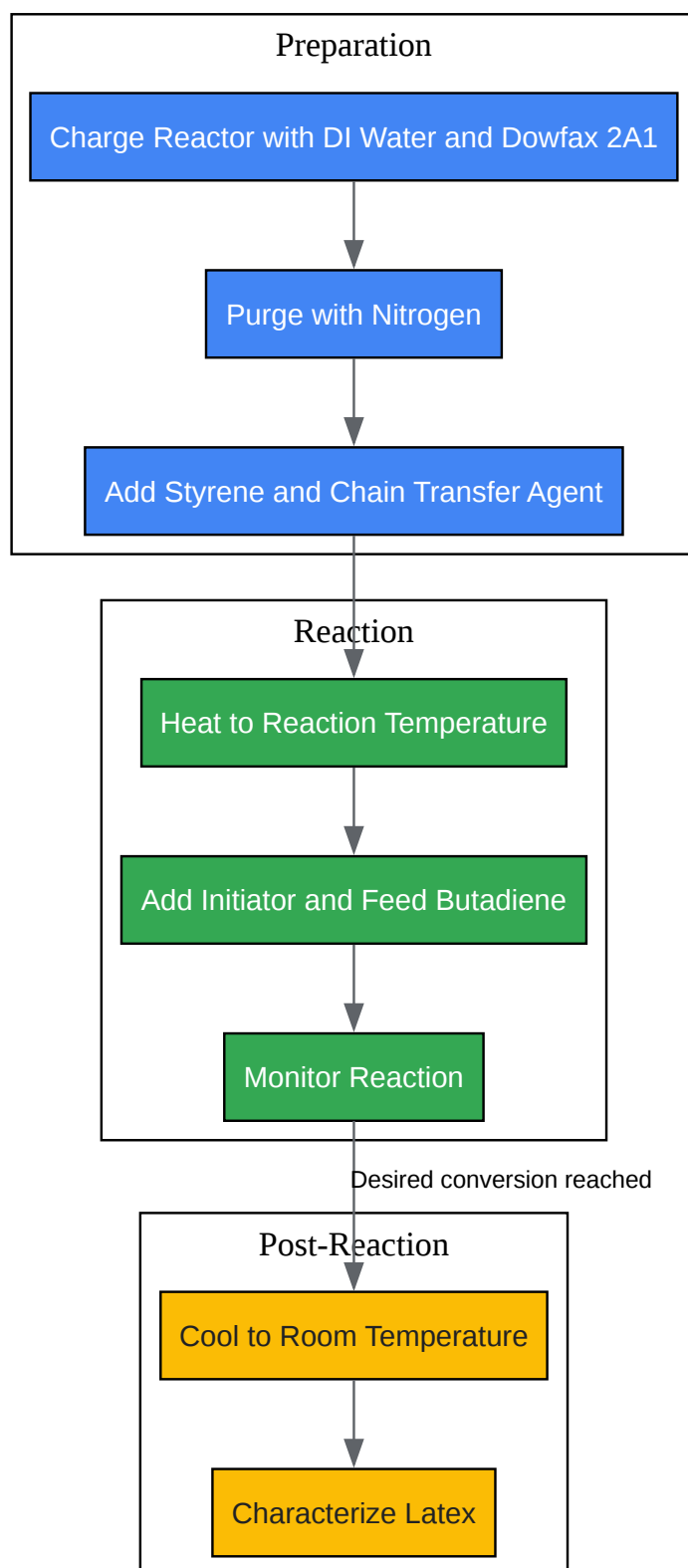
- Reaction vessel (e.g., a jacketed glass reactor) equipped with a mechanical stirrer, condenser, and nitrogen inlet/outlet.

Procedure:

- **Reactor Setup:** The reaction vessel is charged with deionized water and **Dowfax 2A1**. The mixture is stirred continuously to ensure complete dissolution of the surfactant.
- **Inert Atmosphere:** The reactor is purged with nitrogen gas for at least 30 minutes to remove any dissolved oxygen, which can inhibit the polymerization reaction. A gentle, continuous flow of nitrogen is maintained throughout the experiment.
- **Monomer and Chain Transfer Agent Addition:** The styrene monomer and tert-dodecyl mercaptan are added to the reactor. The mixture is stirred to form an emulsion.
- **Temperature Control:** The temperature of the reaction mixture is raised to the desired reaction temperature (e.g., 50-70°C) using a circulating water bath.
- **Initiation of Polymerization:** A solution of potassium persulfate in deionized water is prepared and added to the reactor to initiate the polymerization. The butadiene monomer is then fed into the reactor at a controlled rate.
- **Reaction Monitoring:** The reaction is allowed to proceed for several hours. Samples may be withdrawn periodically to monitor the conversion of the monomers and the properties of the resulting latex.
- **Termination and Cooling:** Once the desired conversion is reached, the reaction is terminated by cooling the reactor to room temperature.
- **Characterization:** The resulting latex can be characterized for properties such as particle size, molecular weight of the polymer, and solid content.

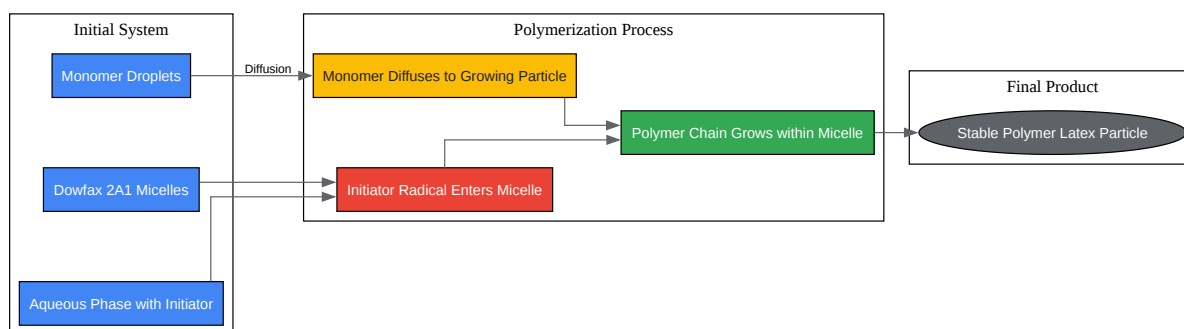
Visualizations

The following diagrams illustrate the logical workflow of the experimental protocol and a simplified representation of the emulsion polymerization mechanism.



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Caption: Experimental workflow for laboratory-scale emulsion polymerization.



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Caption: Simplified mechanism of emulsion polymerization.

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References

- 1. researchgate.net [researchgate.net]
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